

# Essential Safety and Operational Guide for Handling 1-Methyl-L-histidine-d3

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## Compound of Interest

Compound Name: 1-Methyl-L-histidine-d3

Cat. No.: B1579999

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **1-Methyl-L-histidine-d3**. The following procedures and recommendations are designed to ensure safe handling, use, and disposal of this compound in a laboratory setting.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **1-Methyl-L-histidine-d3**, which is a solid, powdered substance, appropriate personal protective equipment and engineering controls are essential to minimize exposure.<sup>[1]</sup> One safety data sheet classifies the compound as harmful if swallowed, causing skin irritation, and causing serious eye irritation.<sup>[2]</sup> It may also cause respiratory irritation.<sup>[2]</sup>

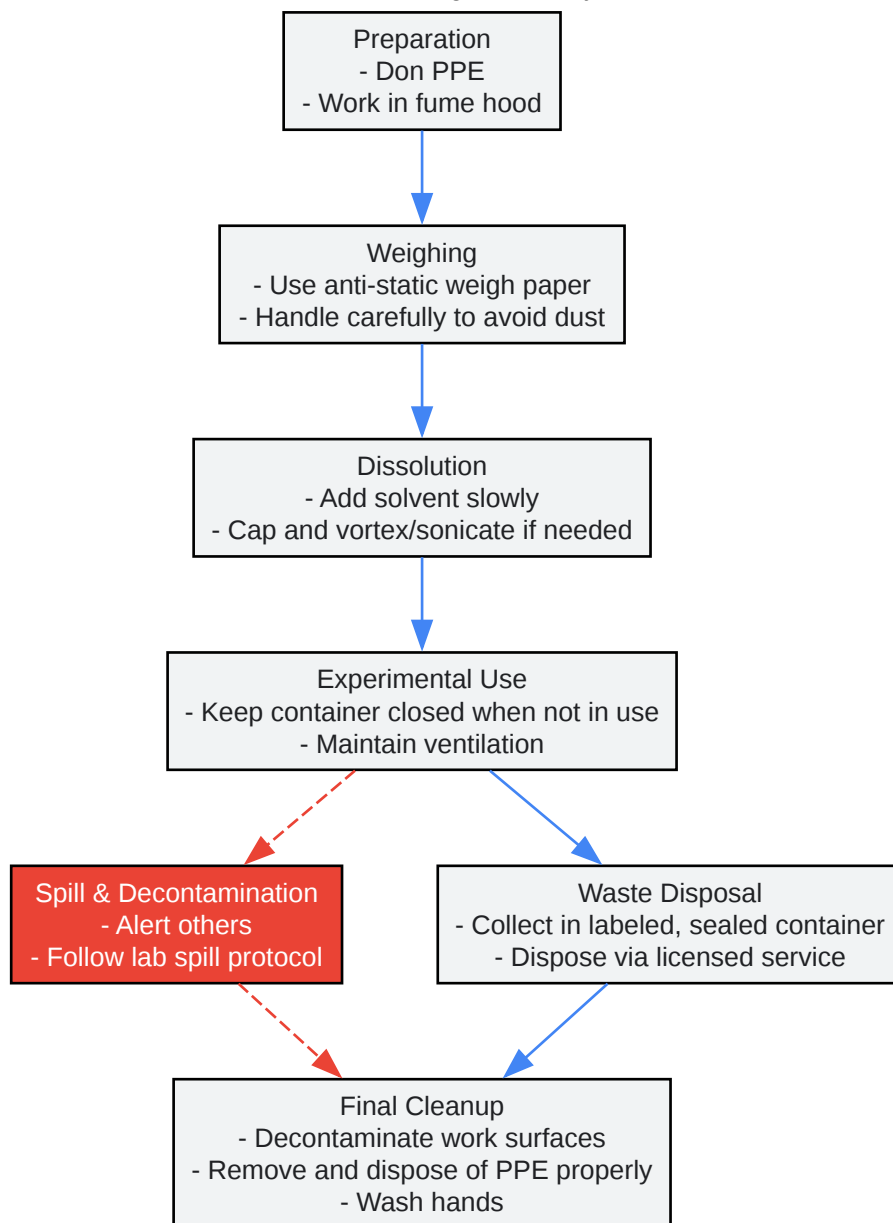
### Summary of Required PPE and Controls

Control Type	Specification	Purpose
Engineering Controls	Laboratory fume hood or mechanical exhaust system. <sup>[1]</sup>	To prevent inhalation of dust and aerosols.
Eye Protection	Safety glasses with side-shields (conforming to NIOSH (US) or EN 166 (EU) standards). <sup>[1]</sup>	To protect eyes from dust particles.
Hand Protection	Chemical-resistant gloves.	To prevent skin contact.
Skin and Body Protection	Impervious clothing, such as a lab coat.	To protect skin from accidental exposure.
Respiratory Protection	Air-purifying respirator if a risk assessment deems it necessary. <sup>[1]</sup>	To prevent inhalation if ventilation is inadequate.

## Procedural Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **1-Methyl-L-histidine-d3**, from initial preparation to final disposal.

## Workflow for Safe Handling of 1-Methyl-L-histidine-d3

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Caption: Safe handling workflow for **1-Methyl-L-histidine-d3**.

## Step-by-Step Handling and Disposal Plan

### 1. Preparation and Weighing:

- Before handling, ensure you are wearing the appropriate PPE: lab coat, gloves, and safety glasses with side shields.[\[1\]](#)
- Conduct all manipulations of the solid compound within a certified laboratory fume hood or other ventilated enclosure to avoid the formation and inhalation of dust and aerosols.[\[1\]](#)
- When weighing, use a microbalance with a draft shield. Use anti-static weighing paper or a weighing boat to prevent dispersal of the powder.
- Handle the container and spatula carefully to minimize dust generation.

### 2. Dissolution and Use:

- If preparing a solution, add the solvent to the weighed solid slowly to avoid splashing.
- Cap the vial or flask securely before mixing.
- For storage of stock solutions, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month.[\[3\]](#) If water is used as the solvent, the solution should be filtered and sterilized before use.[\[3\]](#)

### 3. Spill Management:

- In the event of a spill, avoid creating dust.[\[1\]](#)
- Use personal protective equipment during cleanup.[\[1\]](#)
- Mechanically collect the spilled solid (e.g., by sweeping or carefully wiping with a damp cloth) and place it into a suitable, sealed container for disposal.[\[1\]](#)
- Do not let the product enter drains.[\[1\]](#)

### 4. Disposal:

- All waste material, including empty containers and contaminated disposables (e.g., gloves, weighing paper), should be collected in a clearly labeled, sealed container.

- The disposal of **1-Methyl-L-histidine-d3** must be handled by a licensed professional waste disposal service in accordance with local, state, and federal regulations.[1][4]

#### 5. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water as a precaution.[1]
- Skin Contact: Wash the affected area with soap and plenty of water.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration.[1]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. [1]
- In all cases of exposure, consult a physician and show them the safety data sheet.[1]

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